

Technical Support Center: Safe Disposal of Tris(perfluorophenyl)borane Waste

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Compound of Interest

Compound Name: *Tris(perfluorophenyl)borane*

Cat. No.: *B072294*

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This guide provides technical support for researchers, scientists, and drug development professionals on the safe disposal methods for **Tris(perfluorophenyl)borane** (CAS No. 1109-15-5) waste. The information is presented in a question-and-answer format to address specific issues you may encounter during your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the primary recommended method for disposing of Tris(perfluorophenyl)borane waste?

The primary and most crucial method for disposal is to use an authorized hazardous or special waste collection point in accordance with local, state, and federal regulations.^[1]

Tris(perfluorophenyl)borane waste should be collected in a designated, properly labeled, and sealed container for pickup by a licensed hazardous waste disposal company. Do not mix it with other waste streams unless you have confirmed compatibility.

Q2: Is Tris(perfluorophenyl)borane considered a hazardous waste?

While some boron compounds are not classified as hazardous waste under the Federal Resource Conservation and Recovery Act (RCRA), chemical waste generators must determine if a discarded chemical is classified as hazardous.^[2] Given its reactivity and potential environmental hazards, it is imperative to consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.^[2] It is often regulated for transport as a toxic solid.

Q3: What are the known chemical incompatibilities for **Tris(perfluorophenyl)borane**?

Tris(perfluorophenyl)borane is incompatible with strong oxidizing agents and strong acids.^[2]^[3] It should not be stored or mixed with these substances.

Q4: What are the hazardous decomposition products of **Tris(perfluorophenyl)borane**?

In the event of a fire, thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide (CO), carbon dioxide (CO₂), hydrogen halides, and oxides of boron.^[2]^[4]

Q5: What personal protective equipment (PPE) should I wear when handling **Tris(perfluorophenyl)borane** waste?

Appropriate PPE is essential to minimize exposure. The following table summarizes the recommended PPE.

Protection Type	Recommended Equipment	Purpose
Eye/Face Protection	Safety glasses with side shields or chemical splash goggles.	To protect eyes from dust and splashes. ^[1]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.	To prevent skin contact. ^[1] ^[3]
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator may be necessary if dust levels are high or if working outside a fume hood. ^[1]	To avoid inhalation of dust.

Q6: How should I handle a spill of **Tris(perfluorophenyl)borane**?

For small, dry spills, you should:

- Avoid generating dust.^[1]

- Wear appropriate PPE.
- Carefully sweep, shovel, or vacuum the solid material.[\[1\]](#)
- Place the collected material into a clearly labeled, sealed container for disposal.[\[1\]](#)
- Wash the spill area with large amounts of water.[\[1\]](#)

For spills that are wet, you should:

- Absorb the material with an inert substance.
- Shovel the material into a labeled container for disposal.[\[1\]](#)
- Prevent runoff into drains.[\[1\]](#)

Troubleshooting Guide

Q1: I have a small amount of leftover **Tris(perfluorophenyl)borane** from an experiment. Can I neutralize it in the lab?

While **Tris(perfluorophenyl)borane** is known to react with water to form a strong Brønsted acid, there are no established and validated protocols for its neutralization for disposal purposes in a laboratory setting.[\[5\]](#) The primary recommendation is to dispose of it as hazardous waste. For trace amounts, you may consider a carefully controlled quenching procedure with a weak base, but this should only be performed after a thorough risk assessment and with the approval of your institution's Environmental Health and Safety (EHS) office.

Q2: How should I dispose of solvents contaminated with **Tris(perfluorophenyl)borane**?

Solvents contaminated with **Tris(perfluorophenyl)borane** should be collected in a dedicated, labeled hazardous waste container. Do not mix chlorinated and non-chlorinated solvents. The container should be kept closed and stored in a well-ventilated area away from incompatible materials.

Q3: What is the correct procedure for disposing of contaminated labware (e.g., glassware, syringes)?

Labware contaminated with **Tris(perfluorophenyl)borane** should be decontaminated before disposal.

- Glassware: Rinse with a suitable solvent (e.g., acetone) in a fume hood. Collect the rinsate as hazardous waste. After rinsing, wash the glassware with soap and water.
- Sharps (needles, etc.): Dispose of them in a designated sharps container for hazardous chemical waste. Do not attempt to clean them.

Experimental Protocol: Handling and Packaging of Tris(perfluorophenyl)borane Waste for Disposal

This protocol outlines the general procedure for preparing **Tris(perfluorophenyl)borane** waste for collection by a certified hazardous waste disposal service.

1. Waste Segregation:

- Collect all solid **Tris(perfluorophenyl)borane** waste, including residues and contaminated consumables (e.g., weighing paper, gloves), in a dedicated, compatible container.
- Collect liquid waste (e.g., contaminated solvents) in a separate, compatible container.

2. Container Labeling:

- Clearly label the waste container with "Hazardous Waste," the full chemical name "**Tris(perfluorophenyl)borane**," and any other components of the waste stream.
- Indicate the approximate quantity of the waste.

3. Secure Storage:

- Keep the waste container tightly sealed when not in use.^[1]
- Store the container in a designated hazardous waste accumulation area that is well-ventilated and away from incompatible materials.^[3]

4. Arrange for Pickup:

- Contact your institution's EHS office to schedule a pickup for the hazardous waste.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the safe disposal of **Tris(perfluorophenyl)borane** waste.



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Caption: Decision workflow for **Tris(perfluorophenyl)borane** waste.

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